

DCDQ Scoring Adjustments: Technical Support Center

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Compound of Interest

Compound Name: DCDQ

Cat. No.: B120542

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the Developmental Coordination Disorder Questionnaire (**DCDQ**) and its variations. The information is presented in a question-and-answer format to directly address specific issues encountered during experimental use.

Troubleshooting and FAQs

Q1: How do I correctly score the **DCDQ**'07 questionnaire?

A1: To score the **DCDQ**'07, you must sum the scores for each of the 15 items. Each item is rated on a 5-point Likert scale. The total score will range from 15 to 75.^[1] It is crucial to ensure that all items have been completed to calculate a valid total score.

Q2: Are there different scoring cut-offs for different age groups for the **DCDQ**'07?

A2: Yes, the interpretation of the **DCDQ**'07 total score is dependent on the child's chronological age at the time of questionnaire completion. There are three distinct age brackets with different cut-off scores to determine if a child's score indicates a potential risk for Developmental Coordination Disorder (DCD).

Q3: My research involves preschool-aged children. Can I use the **DCDQ**'07?

A3: The **DCDQ**'07 is intended for children aged 5 to 15 years. For preschool children aged 3 and 4, the "Little **DCDQ**" is the appropriate screening tool.^[2] This version is specifically designed to assess motor coordination difficulties in this younger age group.

Q4: What are the factor subscales of the **DCDQ**'07 and should I use them for diagnosis?

A4: The **DCDQ**'07 has three main factors: "Control During Movement," "Fine Motor/Handwriting," and "General Coordination." While these factor scores can provide more detailed insight into a child's motor skills, the total score is used to determine if a child is at risk for DCD. The factor scores alone do not provide an indication of DCD.

Q5: I am working with a non-English speaking population. Are there validated translations of the **DCDQ**?

A5: Yes, the **DCDQ** has been translated and culturally adapted for use in various populations. It is important to use a validated translation to ensure the reliability and validity of the results. Always refer to the specific validation study for the translated version to check for any adjustments in scoring or interpretation.

Data Presentation: **DCDQ**'07 Scoring Adjustments

The following tables summarize the quantitative data for **DCDQ**'07 scoring based on age.

Table 1: **DCDQ**'07 Age-Specific Cut-Off Scores^{[1][3]}

Age Group	Score Indicating "Indication of, or Suspect for, DCD"	Score Indicating "Probably not DCD"
5 years 0 months to 7 years 11 months	15 - 46	47 - 75
8 years 0 months to 9 years 11 months	15 - 55	56 - 75
10 years 0 months to 15 years 0 months	15 - 57	58 - 75

Experimental Protocols

The age-specific scoring adjustments for the **DCDQ'07** were established through rigorous validation studies. A summary of the key experimental methodologies is provided below.

DCDQ'07 Validation Methodology

The revision and validation of the **DCDQ'07** involved a multi-stage process to establish its psychometric properties, including reliability and validity.

1. Item Generation and Refinement:

- An expert panel of occupational and physical therapists reviewed and revised the original **DCDQ** items for clarity and appropriateness for a younger age range (extending down to 5 years).
- Additional items were generated to enhance the questionnaire's content validity.

2. Sample Recruitment:

- Parents of a large, population-based sample of typically developing children aged 5 to 15 years were recruited to complete the revised questionnaire.[\[2\]](#)
- A separate clinical sample of children referred for motor coordination difficulties was also recruited to test the questionnaire's discriminant validity.

3. Data Analysis:

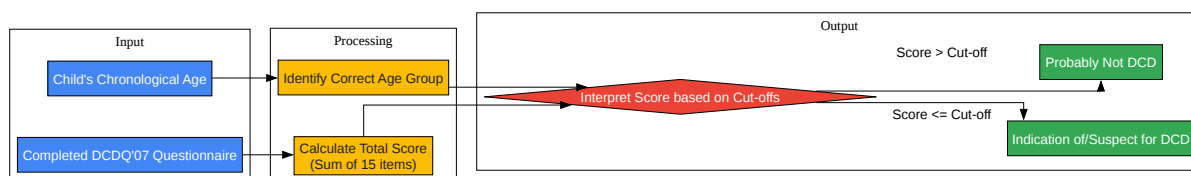
- Factor Analysis: Exploratory factor analysis was conducted to identify the underlying structure of the questionnaire, resulting in the three-factor solution ("Control During Movement," "Fine Motor/Handwriting," and "General Coordination").[\[4\]](#)
- Internal Consistency: Cronbach's alpha was calculated to assess the internal consistency and reliability of the scale and its subscales.
- Concurrent Validity: The **DCDQ'07** scores were correlated with scores from standardized motor assessment tools, such as the Movement Assessment Battery for Children (MABC)

and the Bruininks-Oseretsky Test of Motor Proficiency, Second Edition (BOT-2), to establish concurrent validity.[2][5][6]

- Logistic Regression Modeling: Logistic regression was used to generate the separate cut-off scores for the three distinct age groups, optimizing the sensitivity and specificity of the questionnaire for identifying children at risk for DCD.[2]

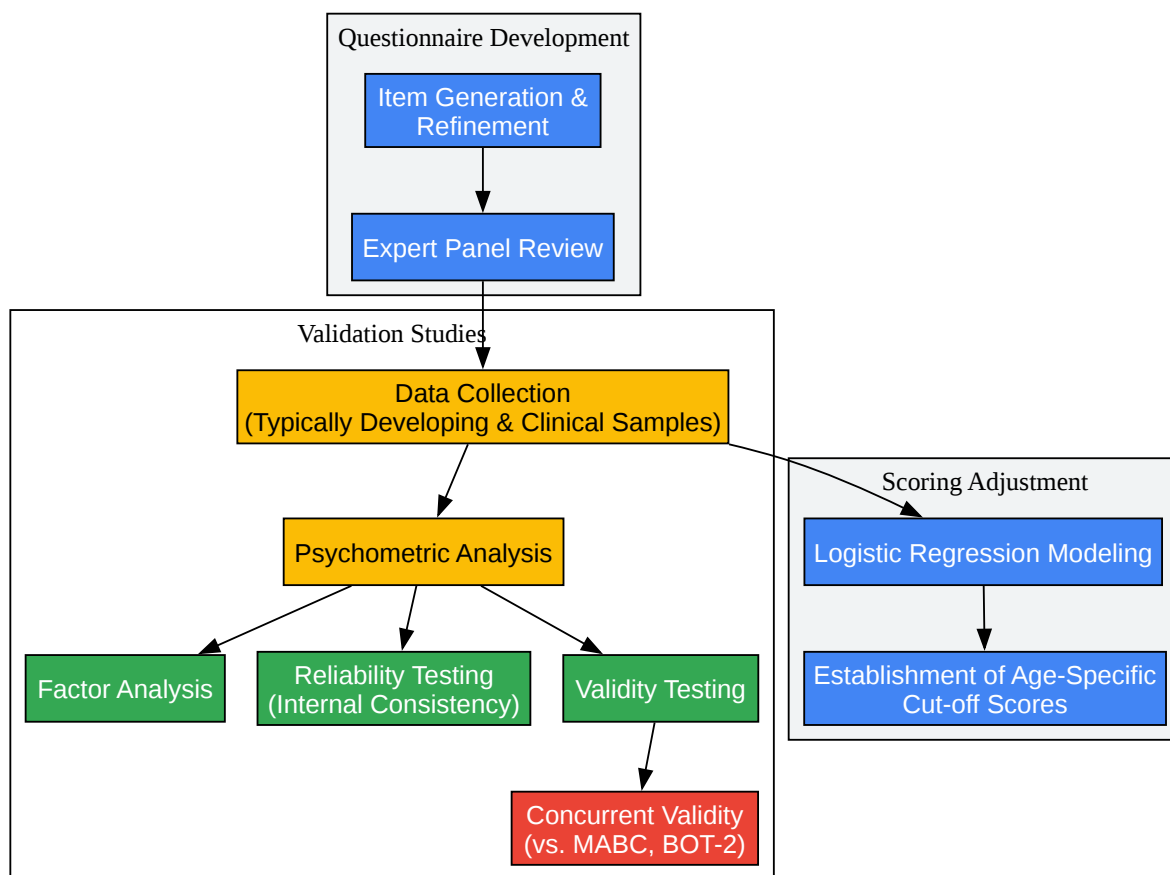
Visualizations

The following diagrams illustrate key workflows and logical relationships in the **DCDQ** scoring and validation process.



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Caption: **DCDQ'07** Scoring and Interpretation Workflow.



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Caption: **DCDQ'07** Validation and Score Adjustment Process.

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